cis-Chlorfenvinphos reference material and certified standards

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Compound of Interest		
Compound Name:	*cis-Chlorfenvinphos*	
CAS No.:	*18708-87-7*	
Cat. No.:	*B103268*	Get Quote

Introduction to Chlorfenvinphos and its Isomeric Complexity

Chlorfenvinphos is an organophosphorus compound that has been used as an insecticide and acaricide to control a range of pests on crops and animals.[1][2] Due to its toxicity as a cholinesterase inhibitor, its use has been banned or restricted in many regions, including the United States and the European Union.[1]

A critical aspect of Chlorfenvinphos chemistry is its existence as two geometric isomers: cis (or Z, from the German zusammen) and trans (or E, from entgegen).[3] This isomerism arises from the arrangement of substituents around the carbon-carbon double bond.[3] Technical-grade Chlorfenvinphos is typically a mixture of these isomers, with the cis:trans ratio often around 8.6:1.[2] Although both isomers exhibit insecticidal activity, their potency can vary between species, with the trans isomer often being more active.[2] Consequently, the ability to accurately identify and quantify individual isomers like **cis-Chlorfenvinphos** is crucial for regulatory monitoring, environmental fate studies, and toxicological assessments.

The Imperative of Certified Reference Materials (CRMs) in Analytical Science

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A Certified Reference Material (CRM) is a standard of the highest quality, providing a known and certified value for one or more of its properties. Its use is fundamental to achieving measurement traceability and ensuring the reliability and comparability of analytical results worldwide.

Key Certifications and Their Significance:

- ISO 17034: This is the "gold standard" for reference material producers. Accreditation to this standard demonstrates competence in all aspects of CRM production, from material processing and characterization to stability assessment and the assignment of certified property values with their uncertainties.[4][5]
- ISO/IEC 17025: This standard specifies the general requirements for the competence of testing and calibration laboratories. When a CRM is produced in a laboratory accredited to this standard, it provides confidence in the accuracy of the characterization and certification measurements.[6]

Using a CRM produced under these ISO standards ensures that the material is traceable to the International System of Units (SI), providing a solid foundation for method validation, quality control, and demonstrating due diligence in regulated environments.

Comparative Analysis of Available **cis-Chlorfenvinphos** Reference Materials

The selection of an appropriate reference material depends on the specific analytical application, required concentration levels, and the solvent compatibility with the chosen methodology. Several reputable suppliers offer **cis-Chlorfenvinphos** standards in various formats.

Table 1: Comparison of Commercially Available **cis-Chlorfenvinphos** Standards

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Product Description	Supplier	CAS No.	Format & Concentration	Solvent	Purity / Certified Value	Certification
cis-Chlorfenvinphos solution[1]	HPC Standards GmbH	18708-87-7	Solution, 10.0 µg/mL	Cyclohexane	Not specified	ISO 17034 available for other Chlorfenvinphos products[1]
Cis-Chlorfenvinphos[7]	Veeprho	18708-87-7	Neat / Solid	N/A	Not specified	N/A
Cis-Chlorfenvinphos[8]	Pharmaffiliates	18708-87-7	Neat / Solid	N/A	Not specified	N/A
Chlorfenvinphos TraceCERT®	Sigma-Aldrich	470-90-6	Neat / Solid	N/A	Certified by qNMR	ISO/IEC 17025, ISO 17034

Note: The Sigma-Aldrich product is for the mixed isomer compound, but its certification under ISO 17034 makes it a crucial benchmark for quality.

Expert Insights on Standard Selection:

- Neat vs. Solution: Neat materials (pure solids or liquids) offer flexibility for preparing custom concentrations and using different solvents. However, they require precise gravimetric preparation and introduce potential handling errors. Pre-made certified solutions are convenient, reduce exposure to the neat toxic compound, and are ideal for routine analysis, but offer less flexibility in solvent choice and concentration.

- Solvent Choice: The solvent (e.g., Cyclohexane, Acetonitrile, Toluene) must be compatible with the analytical instrument and sample preparation workflow. For instance, in Gas Chromatography (GC), the solvent should not interfere with the analyte peaks.

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- Certification is Key: For regulatory compliance and ensuring the highest data quality, selecting a standard certified under ISO 17034 is strongly recommended. The certificate of analysis for such a standard provides a comprehensive statement of the certified value, its uncertainty, and traceability.[9]

Essential Companion Standards for Comprehensive Analysis

A complete analytical workflow often requires more than just the primary analyte standard. For robust quantification, especially with mass spectrometry, other standards are indispensable.

- Isotopically Labeled Internal Standards: Deuterated standards, such as Chlorfenvinphos-D10, are the ideal internal standards for isotope dilution mass spectrometry.[10] Since they have nearly identical chemical and physical properties to the native analyte, they can accurately correct for analyte loss during sample preparation and for matrix effects during ionization, leading to highly accurate results.

- Mixed Isomer Standards: A certified standard of Chlorfenvinphos (containing both cis and trans isomers) is essential for identifying and quantifying both isomers in a single analytical run.[11]

- Impurity Standards: Technical-grade pesticides contain manufacturing byproducts and degradation products.[10] Reference standards for known impurities, such as diethylphosphate, can be important for profiling and quality control of technical formulations.[10]

Core Analytical Methodologies for cis-Chlorfenvinphos

The choice of analytical technique is dictated by the sample matrix, required sensitivity, and regulatory guidelines. Gas Chromatography (GC) is the most common and powerful technique for Chlorfenvinphos analysis.[12]

Gas Chromatography-Mass Spectrometry (GC-MS/MS)

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GC is perfectly suited for the analysis of volatile and semi-volatile organophosphates.[13] When coupled with tandem mass spectrometry (MS/MS), it provides exceptional selectivity and sensitivity, allowing for the detection of trace levels of **cis-Chlorfenvinphos** even in complex matrices like food and soil.[14][15] The MS/MS detector isolates a specific precursor ion of the analyte and fragments it, monitoring for specific product ions. This process, known as Selected Reaction Monitoring (SRM), drastically reduces background noise and matrix interference.

High-Performance Liquid Chromatography (HPLC)

While GC is dominant, HPLC can be a valuable alternative, particularly for pesticides that are more polar or thermally unstable.[15] Coupled with a UV or mass spectrometry detector, HPLC provides another robust method for separation and quantification.[12]

General Analytical Workflow

The following diagram illustrates a typical workflow for the analysis of **cis-Chlorfenvinphos** in an environmental or food sample using a certified reference material.

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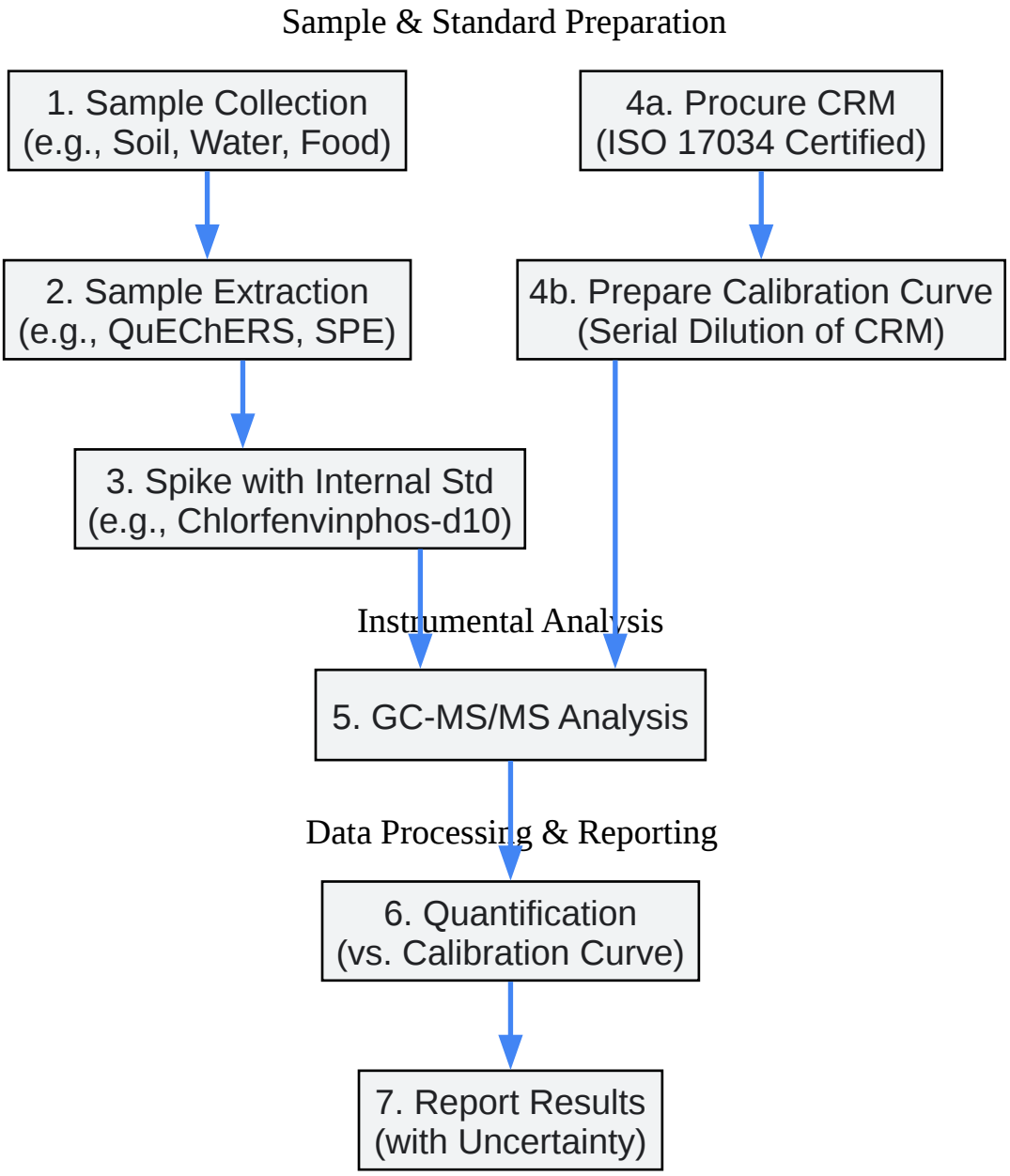

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Caption: General workflow for pesticide residue analysis.

Validated Experimental Protocols

The following protocols provide a framework for the proper use of **cis-Chlorfenvinphos** reference materials in a self-validating system.

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Protocol 1: Preparation of a Calibration Curve from a Certified Solution

This protocol describes the preparation of a multi-point calibration curve from a commercial certified standard solution.

- Initial Assessment: Obtain the Certificate of Analysis for the **cis-Chlorfenvinphos** CRM solution (e.g., 10 µg/mL). Note the certified concentration and its uncertainty. Ensure the standard is stored correctly (e.g., at -20°C) and has not passed its expiry date.
- Stock Solution Preparation: Allow the CRM vial to equilibrate to room temperature before opening to prevent condensation.
- Serial Dilutions: Using calibrated volumetric flasks and gas-tight syringes or calibrated micropipettes, perform a series of dilutions to create at least five calibration standards spanning the expected concentration range of your samples. A typical range might be 1, 5, 10, 50, and 100 ng/mL. Use a solvent compatible with your analytical method (e.g., ethyl acetate).
- Internal Standard Addition: Spike each calibration standard and a solvent blank with a fixed concentration of the internal standard (e.g., Chlorfenvinphos-d10). This is critical for ensuring accuracy.
- Storage: Transfer the prepared standards to labeled amber glass vials and store them under the recommended conditions (typically ≤ 4°C).

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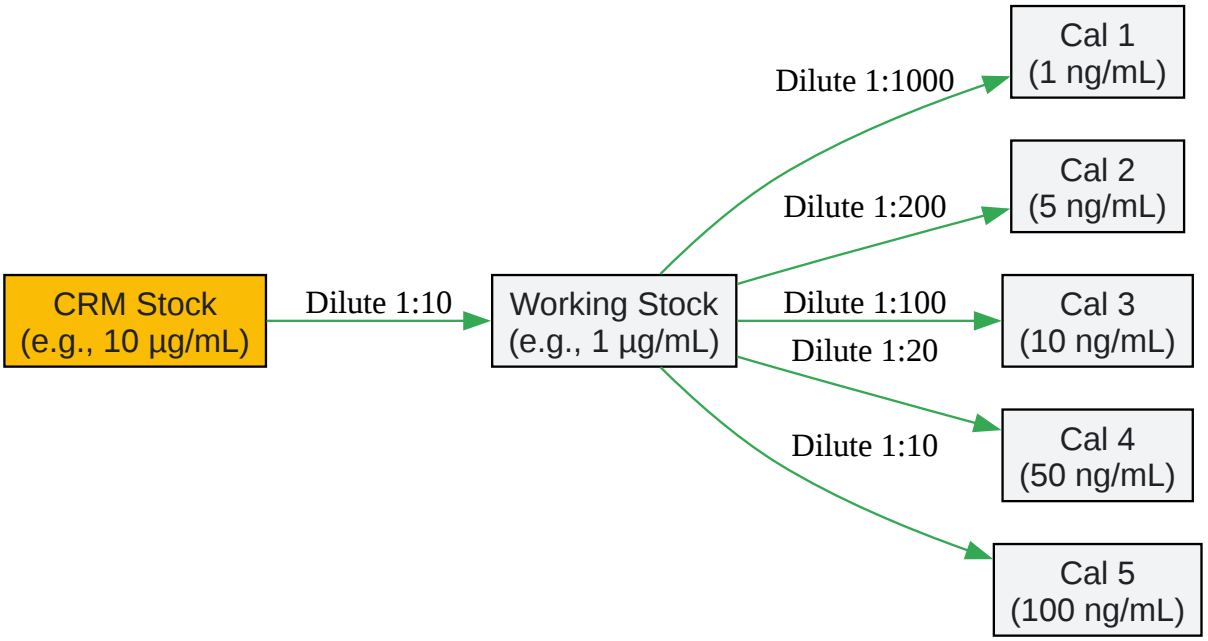

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Caption: Serial dilution scheme for calibration standards.

Protocol 2: Quantification of cis-Chlorfenvinphos in a Soil Sample by GC-MS/MS

This protocol outlines a complete method from extraction to analysis.

- Sample Preparation (QuEChERS Method):
  - Weigh 10 g of homogenized soil into a 50 mL centrifuge tube.
  - Add 10 mL of water (if the soil is dry) and vortex.
  - Spike the sample with the internal standard (Chlorfenvinphos-d10).
  - Add 10 mL of acetonitrile.
  - Add the QuEChERS extraction salts (e.g., $MgSO_4$, NaCl).

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- Shake vigorously for 1 minute and centrifuge.

- Dispersive SPE Cleanup:
  - Transfer a portion of the acetonitrile supernatant to a d-SPE tube containing cleanup sorbents (e.g., PSA, C18, $MgSO_4$).
  - Vortex for 30 seconds and centrifuge.
  - The resulting supernatant is the final sample extract.
- GC-MS/MS Instrumental Analysis:
  - Injection: Inject 1 µL of the sample extract and the prepared calibration standards.
  - GC Column: Use a low-bleed capillary column suitable for pesticide analysis (e.g., a 5% phenyl-methylpolysiloxane phase).
  - Temperature Program: Start at a low temperature (e.g., 70°C), ramp to a high temperature (e.g., 300°C) to elute the analytes.
  - MS/MS Parameters: Operate the mass spectrometer in SRM mode. Use at least two specific precursor-to-product ion transitions for both **cis-Chlorfenvinphos** and the internal standard for confident identification and quantification.
- Data Analysis and Quality Control:
  - Generate a calibration curve by plotting the response ratio (analyte peak area / internal standard peak area) against the concentration for each calibration standard.
  - The curve should have a correlation coefficient (r^2) of >0.995.
  - Quantify the **cis-Chlorfenvinphos** concentration in the sample extract by applying its response ratio to the regression equation of the calibration curve.
  - Analyze a solvent blank to check for system contamination and a matrix-matched blank to assess interferences.

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- Analyze a laboratory control sample (a spiked blank matrix) to verify the accuracy and precision of the entire method. Recovery should typically be within 70-120%.

Conclusion

The accurate and defensible quantification of **cis-Chlorfenvinphos** relies on a systematic analytical approach grounded in the use of high-quality reference materials. By selecting a Certified Reference Material, preferably produced under ISO 17034 accreditation, laboratories establish a direct link to a recognized standard of accuracy. This guide emphasizes that the choice of standard, the use of appropriate internal standards, and the application of validated protocols like GC-MS/MS are not merely procedural steps but are integral components of a self-validating system that ensures scientific integrity and trustworthiness in every result.

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